

Assessing the Quantum Yield of the NR-NO2 Probe: A Comparative Guide

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Compound of Interest

Compound Name: NR-NO2

Cat. No.: B12377584

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For researchers, scientists, and drug development professionals, the selection of fluorescent probes is a critical step in designing sensitive and reliable assays. This guide provides a comprehensive comparison of the **NR-NO2** probe's quantum yield with alternative probes for nitroreductase (NTR) detection, supported by experimental data and detailed protocols.

The **NR-NO2** probe is a powerful tool for detecting nitroreductase, an enzyme often overexpressed in hypoxic tumor environments. Its utility is largely determined by its fluorescence quantum yield (Φ), a measure of the efficiency of photon emission after absorption. A higher quantum yield translates to a brighter signal and greater sensitivity. The **NR-NO2** probe exhibits a remarkable increase in quantum yield upon reaction with NTR, making it a highly specific "turn-on" fluorescent sensor.

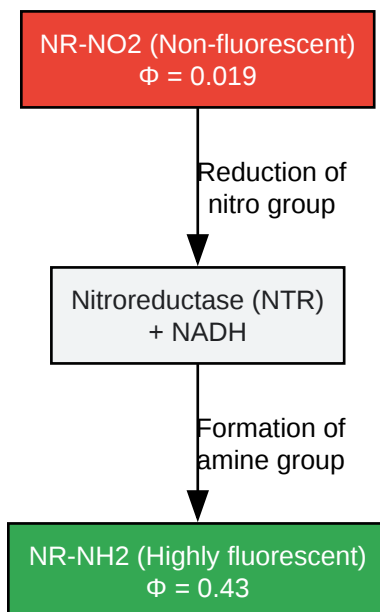
Performance Comparison of Nitroreductase Probes

The following table summarizes the quantum yield and key spectral properties of the **NR-NO2** probe and several alternatives. This data highlights the significant fluorescence enhancement of the **NR-NO2** probe upon activation by NTR.

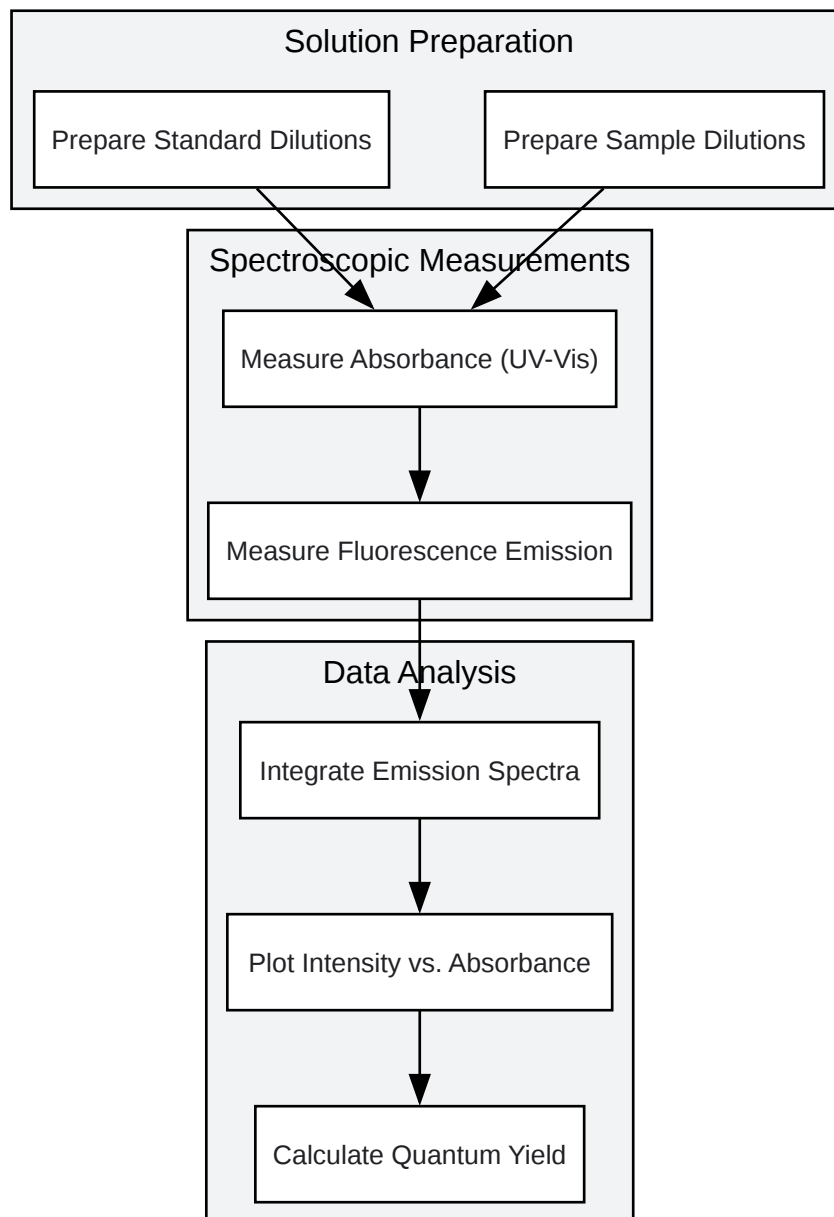
Probe	Quantum Yield (Φ) - Off	Quantum Yield (Φ) - On	Excitation Max (λ_{ex})	Emission Max (λ_{em})	Fold Increase	Reference
NTR-NO2	0.019	0.43	420 nm	541 nm	~23	[1]
Cy7-NO2	N/A (turn-off probe)	0.12 (before reaction)	786 nm	807 nm	N/A	[2][3]
TCF-Nitro	N/A	0.91 (calculated)	560 nm	606 nm	N/A	[4]
Py-SiRh-NTR	Very weak	Enhanced (28-fold)	645 nm	680 nm	28	[5]

Mechanism of Action: NR-NO2 Probe

The **NR-NO2** probe's "turn-on" fluorescence mechanism is triggered by the enzymatic activity of nitroreductase. The following diagram illustrates the signaling pathway.

Mechanism of NR-NO₂ Probe Activation

Workflow for Relative Quantum Yield Determination

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